

(R)-Mandelonitrile: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

(R)-mandelonitrile, a key chiral intermediate in the synthesis of various pharmaceuticals, requires meticulous handling due to its acute toxicity and potential for hazardous decomposition. This guide provides an in-depth overview of the essential safety precautions, handling protocols, and emergency procedures necessary for the safe utilization of **(R)-mandelonitrile** in a laboratory setting.

Hazard Identification and Classification

(R)-mandelonitrile is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[1][2] It can cause serious skin and eye irritation or damage.[2][3] The primary danger associated with **(R)-mandelonitrile** is its decomposition, which releases highly toxic hydrogen cyanide gas.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(R)-mandelonitrile** is presented in the table below.



Property	Value	
Chemical Formula	C ₈ H ₇ NO	
Molar Mass	133.15 g/mol [1][4]	
Appearance	Reddish-brown to dark red-brown liquid	
Melting Point	-22 °C[4]	
Boiling Point	282.70 °C (decomposes)[4]	
Density	1.117 g/mL[4]	
Flash Point	113 °C (235 °F)[4]	
Solubility	Insoluble in water. Very soluble in ether, alcohol, and chloroform.	

Toxicity Data

(R)-mandelonitrile is acutely toxic. The primary mechanism of toxicity is the inhibition of cytochrome c oxidase by cyanide, which is released upon decomposition. This disrupts cellular respiration, leading to cytotoxic hypoxia. The central nervous system and the heart are the organs most affected. The available quantitative toxicity data is summarized below.

Test	Species	Route	Value
LD50	Mouse	Intravenous	5.6 mg/kg
Draize Test	Rabbit	Eye	250 μg/24H (Severe)

Safe Handling and Storage

Strict adherence to safety protocols is paramount when working with **(R)-mandelonitrile**.

Personal Protective Equipment (PPE)

• Eye Protection: Chemical safety goggles or a face shield are mandatory.



- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
- Respiratory Protection: All work with (R)-mandelonitrile must be conducted in a certified chemical fume hood to avoid inhalation of vapors or hydrogen cyanide gas.

Storage

- Store in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents, strong acids, and strong bases.
- Keep containers tightly closed and protected from moisture and light.
- Storage under an inert atmosphere (e.g., argon) is recommended to prevent degradation.

Experimental Protocols General Handling of Cyanohydrins

Given the hazardous nature of cyanohydrins, the following general procedures should be followed:

- Preparation: All manipulations should be performed in a chemical fume hood. Ensure that all
 glassware is dry and free of acidic residues.
- Reaction Quenching: Reactions containing (R)-mandelonitrile should be quenched carefully. A common method for destroying residual cyanide is the addition of an oxidizing agent, such as sodium hypochlorite (bleach), under basic conditions. The pH should be maintained above 10 to prevent the formation of hydrogen cyanide gas.
- Waste Disposal: All waste containing (R)-mandelonitrile or cyanide must be treated as
 hazardous waste and disposed of according to institutional and local regulations. Cyanidecontaining waste should be collected in a dedicated, labeled, and sealed container.

Decontamination Procedure for Spills

In the event of a spill, the following protocol should be followed:

• Evacuate: Immediately evacuate the area and ensure it is well-ventilated.

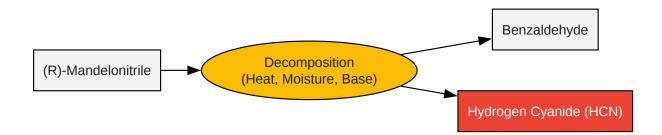


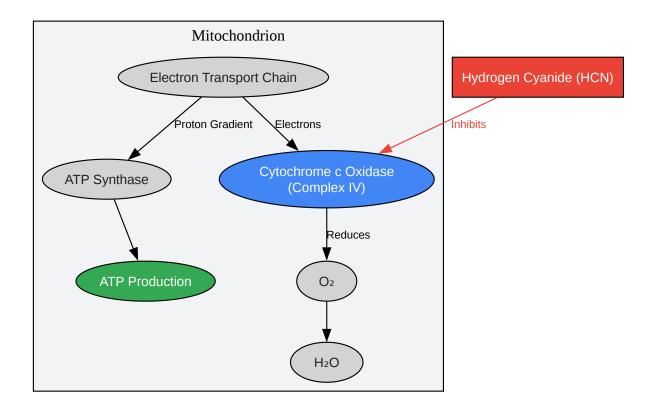
- PPE: Don appropriate PPE, including respiratory protection if necessary.
- Neutralize: For small spills, cover with an absorbent material. For larger spills, cautiously
 treat the spill with a freshly prepared 10% sodium hypochlorite solution or a ferrous sulfate
 solution to complex the cyanide.
- Clean-up: The neutralized material should be collected in a sealed container for hazardous waste disposal.
- Decontaminate: The spill area should be thoroughly decontaminated with a 10% bleach solution followed by a water rinse.

Decomposition and Toxicity Pathway

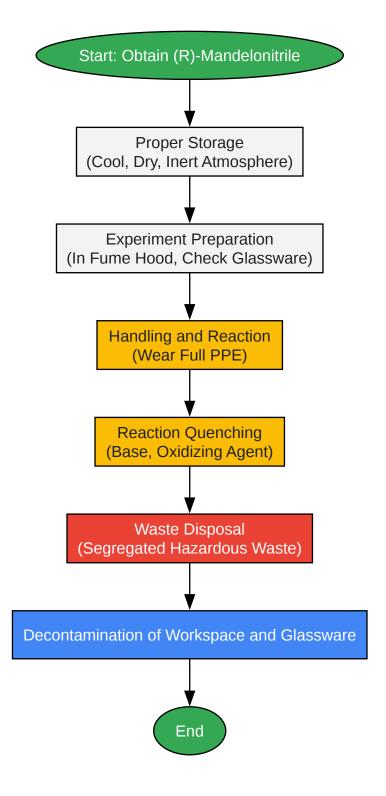
(R)-mandelonitrile can decompose to form benzaldehyde and hydrogen cyanide. This process can be accelerated by heat, moisture, or basic conditions.











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